

# 2-Methyl-4-nitroaniline-d3 molecular weight and formula

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## Compound of Interest

Compound Name: 2-Methyl-4-nitroaniline-d3

Cat. No.: B15296180

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An In-depth Technical Guide to **2-Methyl-4-nitroaniline-d3**: Molecular Weight and Formula

This technical guide provides essential information regarding the molecular weight and chemical formula of the deuterated compound **2-Methyl-4-nitroaniline-d3**. It is intended for researchers, scientists, and professionals in the field of drug development who utilize isotopically labeled compounds in their studies. This document also includes a comparative analysis with its non-deuterated counterpart, 2-Methyl-4-nitroaniline.

## Quantitative Data Summary

The following table summarizes the key molecular properties of **2-Methyl-4-nitroaniline-d3** and 2-Methyl-4-nitroaniline for straightforward comparison.

Compound	Molecular Formula	Molecular Weight ( g/mol )
2-Methyl-4-nitroaniline-d3	C7H5D3N2O2[1][2][3]	155.17[1][2][3]
2-Methyl-4-nitroaniline	C7H8N2O2[4][5][6][7][8]	152.15[4][5][6][7][9]

## Experimental Protocols

The determination of molecular weight and formula for isotopically labeled compounds such as **2-Methyl-4-nitroaniline-d3** is typically achieved through a combination of mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

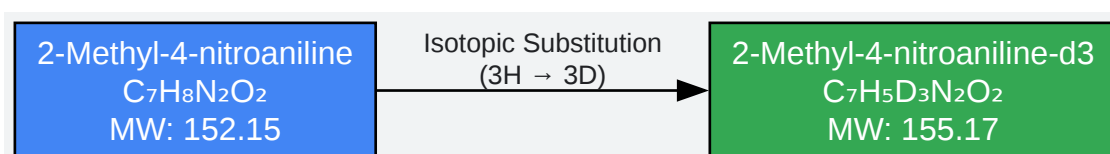
**Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the molecule. The presence of three deuterium atoms results in a predictable mass shift compared to the unlabeled compound. The observed mass-to-charge ratio ( $m/z$ ) in the mass spectrum allows for the confirmation of the elemental composition and, consequently, the molecular formula.

**Nuclear Magnetic Resonance (NMR) Spectroscopy:**

- $^1\text{H}$  NMR (Proton NMR):** The  $^1\text{H}$  NMR spectrum of **2-Methyl-4-nitroaniline-d3** would show a reduction in the integration of the signal corresponding to the methyl protons compared to the unlabeled compound, confirming the deuterium substitution at the methyl group.
- $^2\text{H}$  NMR (Deuterium NMR):** A  $^2\text{H}$  NMR spectrum would exhibit a signal corresponding to the deuterium nuclei, providing direct evidence of deuteration.
- $^{13}\text{C}$  NMR (Carbon-13 NMR):** The  $^{13}\text{C}$  NMR spectrum can also be used to confirm the structure of the molecule. The carbon atom attached to the deuterated methyl group may show a characteristic triplet splitting pattern due to coupling with the deuterium atoms.

## Logical Relationship Diagram

The following diagram illustrates the relationship between 2-Methyl-4-nitroaniline and its deuterated form, highlighting the isotopic substitution.



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Address: 3281 E Guasti Rd  
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